

Application Notes and Protocols for Dimethyl 5-aminoisophthalate in Polymerization

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl 5-aminoisophthalate*

Cat. No.: *B182512*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dimethyl 5-aminoisophthalate (DM5AIP) is a versatile monomer utilized in the synthesis of functional polymers. Its aromatic structure, coupled with the presence of both amine and ester functional groups, allows for its incorporation into a variety of polymer architectures, including polyamides, polyesters, and poly(ester-amide)s. These polymers are of significant interest in the biomedical and pharmaceutical fields due to their potential for tailored biodegradability, mechanical properties, and drug delivery capabilities. This document provides detailed application notes and experimental protocols for the use of DM5AIP as a monomer in polymerization, with a focus on applications relevant to drug development.

Properties of Dimethyl 5-aminoisophthalate

A summary of the key physical and chemical properties of **Dimethyl 5-aminoisophthalate** is provided in the table below.

Property	Value	Reference
CAS Number	99-27-4	[1]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[1]
Molecular Weight	209.20 g/mol	[1]
Appearance	Powder	
Melting Point	178-181 °C	
Solubility	Soluble in many polar organic solvents	[2]

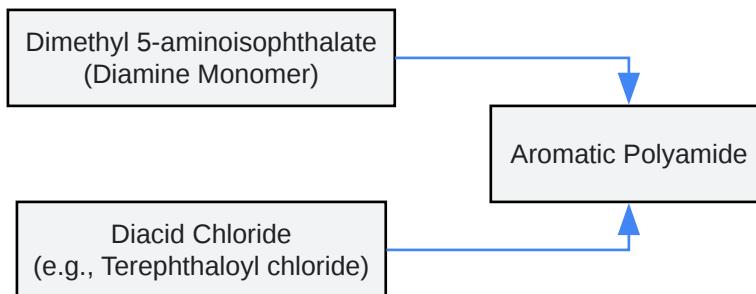
Polymerization Reactions Using Dimethyl 5-aminoisophthalate

DM5AIP can be polymerized through various methods, primarily polycondensation reactions, to form different types of polymers. The choice of co-monomer and polymerization technique dictates the final properties of the polymer.

Polyamide Synthesis

Aromatic polyamides, also known as aramids, can be synthesized using DM5AIP as the diamine monomer. These polymers are known for their high thermal stability and mechanical strength. The general reaction involves the condensation of DM5AIP with a diacid chloride.

Logical Relationship: Polyamide Synthesis



[Click to download full resolution via product page](#)

Caption: Synthesis of aromatic polyamides via polycondensation.

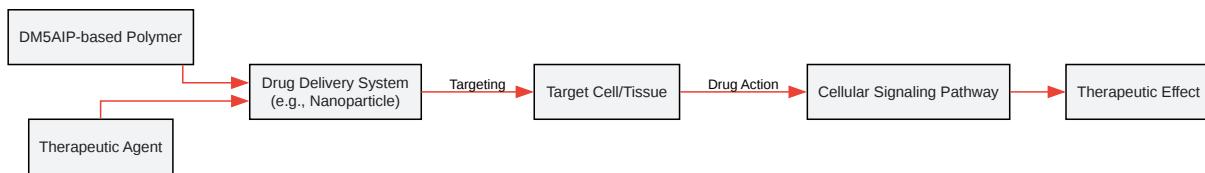
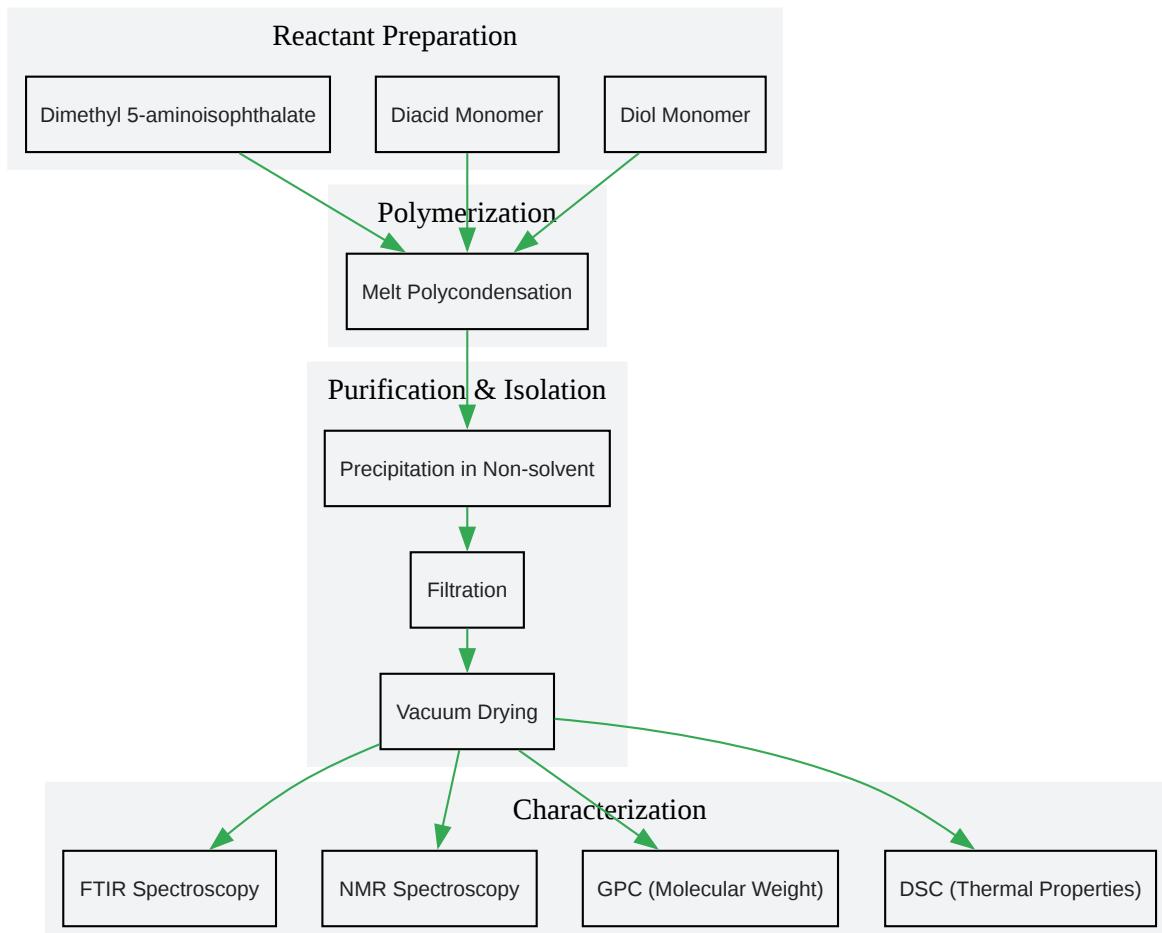
Polyester Synthesis

DM5AIP can also be used to synthesize polyesters, although this application is less common than its use in polyamide synthesis. In this case, the amine group would typically be modified or the polymerization would proceed through the ester functionalities, potentially with a diol comonomer.

Poly(ester-amide) Synthesis

The bifunctional nature of DM5AIP makes it an ideal candidate for the synthesis of poly(ester-amide)s. These polymers combine the desirable properties of both polyesters (e.g., biodegradability) and polyamides (e.g., thermal and mechanical strength). The synthesis can be achieved by reacting DM5AIP with a diacid and a diol, or by reacting it with a monomer containing both a carboxylic acid and a hydroxyl group.

Experimental Workflow: Poly(ester-amide) Synthesis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dimethyl 5-aminoisophthalate | C10H11NO4 | CID 66831 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Enzymatic synthesis of multi-component copolymers and their structural characterization - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for Dimethyl 5-aminoisophthalate in Polymerization]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b182512#using-dimethyl-5-aminoisophthalate-as-a-monomer-in-polymerization>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com